

# Technical Guide: N-Desmethyl Bedaquiline-d6 for Advanced Research Applications

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## Compound of Interest

Compound Name: *N-Desmethyl Bedaquiline-d6*

Cat. No.: *B12413516*

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This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on **N-Desmethyl Bedaquiline-d6**, including its suppliers, pricing, and detailed experimental applications.

**N-Desmethyl Bedaquiline-d6** is the deuterium-labeled analog of N-Desmethyl Bedaquiline, a metabolite of the anti-tuberculosis drug Bedaquiline. Its primary application in research is as an internal standard for analytical and pharmacokinetic studies, where it enhances the accuracy of quantification in methods like liquid chromatography-mass spectrometry (LC-MS).<sup>[1][2]</sup>

## Suppliers and Pricing

The following table provides a summary of suppliers for **N-Desmethyl Bedaquiline-d6**. Prices and availability are subject to change, and it is recommended to contact the suppliers directly for the most current information.

Supplier	Catalog Number	CAS Number	Molecular Formula	Purity	Unit Size	Price (USD)
Biosynth	EBB65476	654654-76-9 (unlabeled)	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> B rN <sub>2</sub> O <sub>2</sub>	-	10 mg	\$3,504.60[3]
United States Biological	464427	-	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> B rN <sub>2</sub> O <sub>2</sub>	Highly Purified	1mg, 10mg	\$531.00[4]
Clearsynth	CS-T-97647	2271264-46-9	-	-	-	Request Quote[5]
BOC Sciences	BLP-004976	-	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> B rN <sub>2</sub> O <sub>2</sub>	≥98%	-	Request Quote[6]
Pharmaffiliates	PA STI 089530	2271264-26-5	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> B rN <sub>2</sub> O <sub>2</sub>	-	-	Request Quote[7]
Simson Pharma Limited	B1100029	-	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> B rN <sub>2</sub> O <sub>2</sub>	-	-	Custom Synthesis[8]
Aladdin Scientific Corporation	N650342	-	-	≥96%	-	Request Quote[9]
MedChem Express	HY-112365S	-	-	-	-	Request Quote[2]
LGC Standards (distributor for TRC)	-	654654-76-9 (unlabeled)	-	-	-	Custom Synthesis[10]
Veeprho	-	-	-	-	-	Request Quote[1]
Clinivex	-	-	-	-	-	Request Quote[11]

## Experimental Protocols

Application: Use of **N-Desmethyl Bedaquiline-d6** as an Internal Standard for the Quantification of N-Desmethyl Bedaquiline in Biological Matrices by LC-MS/MS.

Objective: To provide a detailed methodology for the accurate and precise quantification of N-desmethyl bedaquiline in plasma samples, a critical aspect of pharmacokinetic and metabolic research.[1]

Materials and Reagents:

- **N-Desmethyl Bedaquiline-d6** (Internal Standard)
- N-Desmethyl Bedaquiline (Analyte Standard)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade
- Ammonium acetate
- Human plasma (or other relevant biological matrix)
- Ultrapure water

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer (e.g., Triple Quadrupole)

Sample Preparation:

- Thaw plasma samples at room temperature.
- Spike 100  $\mu$ L of plasma with 10  $\mu$ L of **N-Desmethyl Bedaquiline-d6** internal standard solution (concentration to be optimized based on expected analyte levels).

- Add 400  $\mu\text{L}$  of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu\text{L}$  of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

#### LC-MS/MS Conditions (Example):

- LC Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu\text{m}$ )
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient Elution:
  - 0-1.0 min: 20% B
  - 1.0-5.0 min: 20-80% B
  - 5.0-6.0 min: 80% B
  - 6.1-8.0 min: 20% B (re-equilibration)
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu\text{L}$
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:

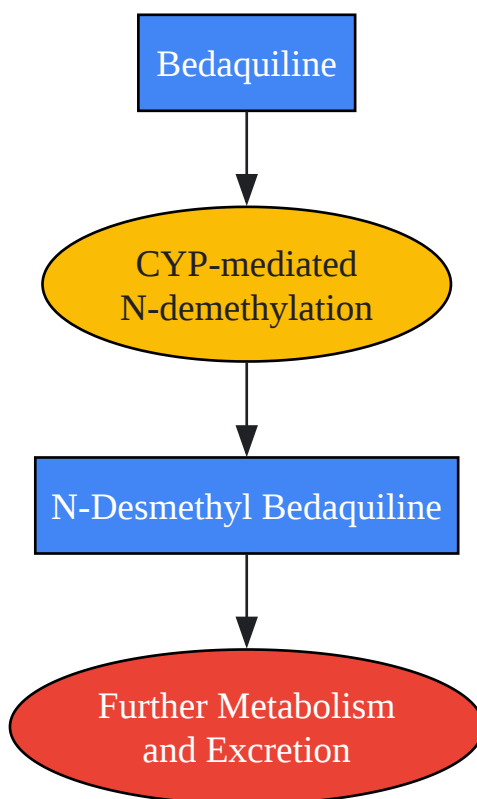
- N-Desmethyl Bedaquiline: Q1/Q3 (To be determined by direct infusion of the standard)
- **N-Desmethyl Bedaquiline-d6**: Q1/Q3 (To be determined by direct infusion of the standard)

## Visualizations



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Caption: Bioanalytical Sample Preparation Workflow.



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Caption: Metabolic Pathway of Bedaquiline.

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